Comprehensive Technical Guide: N-(4-chlorophenyl)pyridine-3-carboxamide (C12H9ClN2O)

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Compound of Interest

Compound Name:	*N-(4-chlorophenyl)pyridine-3-carboxamide*
CAS No.:	*14621-03-5*
Cat. No.:	*B188973*

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Executive Summary

N-(4-chlorophenyl)pyridine-3-carboxamide (also known as N-(4-chlorophenyl)nicotinamide, CAS 14621-03-5) is a highly versatile, privileged pharmacophore utilized extensively in both medicinal chemistry and agrochemical development. As a structural nexus, it combines the hydrogen-bonding capacity of a pyridine ring, the conformational rigidity of a carboxamide linker, and the lipophilicity of a halogenated aryl group. This guide provides an in-depth analysis of its physicochemical properties, biological relevance, and validated synthetic methodologies, designed specifically for researchers and drug development professionals.

Physicochemical Profiling & Structural Causality

The molecular architecture of **N-(4-chlorophenyl)pyridine-3-carboxamide** is not coincidental; every moiety serves a distinct mechanistic purpose in target binding. The pyridine nitrogen acts as a critical hydrogen bond acceptor, often interacting with the hinge region of kinases or specific transmembrane residues in G-Protein Coupled Receptors (GPCRs). The carboxamide

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linker acts as both a hydrogen bond donor and acceptor, dictating the dihedral angle and ensuring the molecule adopts the correct bioactive conformation. Finally, the 4-chlorophenyl group is highly lipophilic, driving insertion into deep, hydrophobic binding pockets, while the chlorine atom itself enables halogen bonding and protects the para-position from rapid cytochrome P450-mediated metabolic oxidation.

Table 1: Key Physicochemical Descriptors

Property	Value	Causality / Relevance in Drug Design
Molecular Formula	C12H9ClN2O	Defines the foundational atomic composition[1].
Molecular Weight	232.66 g/mol	Well within Lipinski's Rule of 5; ensures high ligand efficiency[1].
Topological Polar Surface Area (TPSA)	42.0 Å²	Optimal for membrane permeability and potential blood-brain barrier (BBB) penetration[1].
Hydrogen Bond Donors	1 (Amide NH)	Facilitates targeted interactions with receptor backbone carbonyls[1].
Hydrogen Bond Acceptors	2 (Pyridine N, Amide O)	Enables critical binding to hinge-region kinase residues[1].

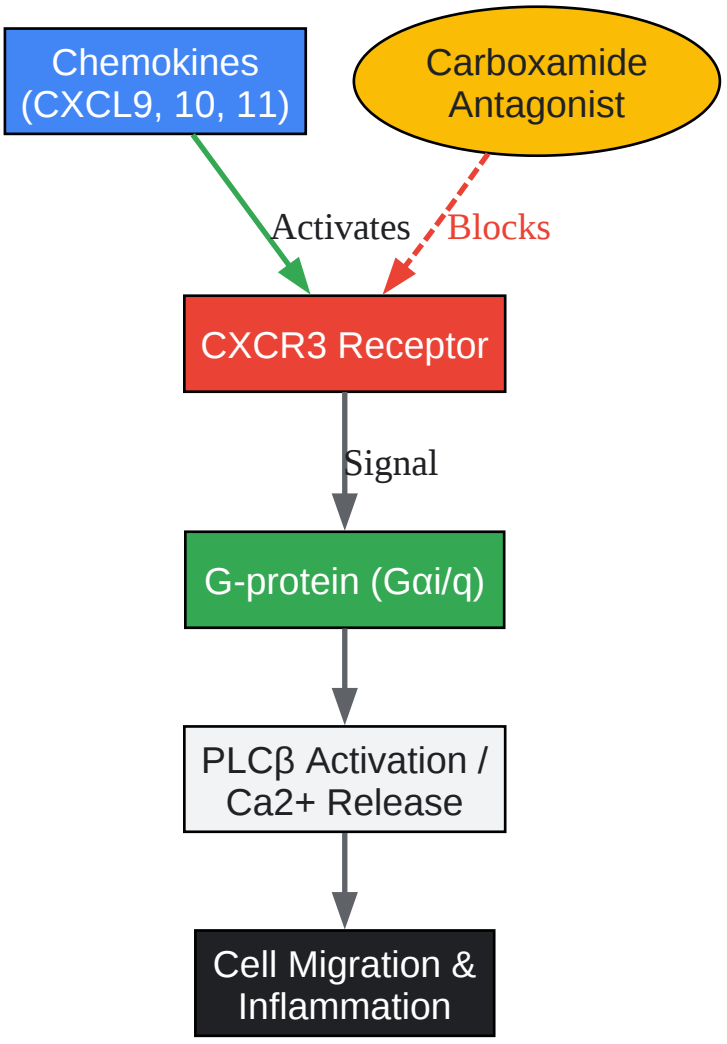
Pharmacological & Biological Relevance

GPCR Antagonism (CXCR3 Receptor)

N-(4-chlorophenyl)nicotinamide derivatives serve as essential building blocks in the synthesis of pyrido[2,3-d]pyrimidine inhibitors targeting the CXCR3 receptor. CXCR3 is a chemokine receptor implicated in autoimmune disorders such as psoriasis, rheumatoid arthritis, and

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multiple sclerosis. By blocking the binding of chemokines (CXCL9, CXCL10, CXCL11), these antagonists inhibit pathological T-cell migration, as detailed in[2].



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Mechanism of CXCR3 receptor antagonism by pyridine-3-carboxamide derivatives.

Angiogenesis Inhibition

Beyond GPCRs, substituted aryl-amine derivatives containing this core have been extensively documented as inhibitors of Vascular Endothelial Growth Factor (VEGF) induced angiogenesis. They target the intracellular tyrosine kinase domain of VEGFR, cutting off the blood supply to solid tumors, a mechanism outlined in[3].

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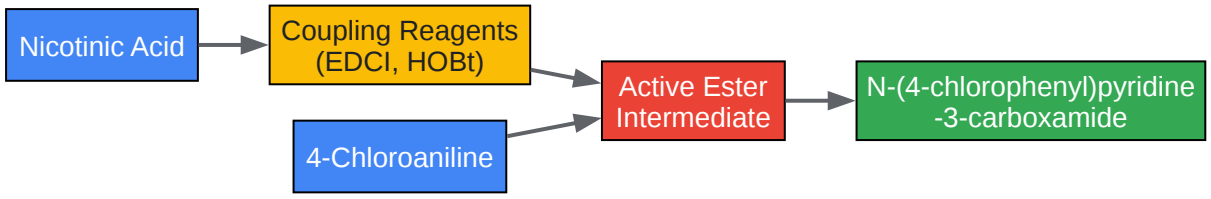
Synthetic Methodologies & Reaction Causality

The construction of the amide bond in **N-(4-chlorophenyl)pyridine-3-carboxamide** can be achieved via multiple routes. As an application scientist, selecting the correct route depends on scale, safety, and the presence of sensitive functional groups.

Table 2: Comparative Synthetic Routes

Route	Reagents	Advantages	Disadvantages
Acid Chloride	SOCl2, Et3N, DCM	High reactivity, rapid conversion, low cost.	Generates HCl gas; harsh conditions degrade sensitive functional groups.
Peptide Coupling	EDCI, HOBt, Et3N, DMF	Mild conditions, high functional group tolerance, easy purification.	Higher reagent cost; requires careful aqueous workup to remove urea byproducts.

For laboratory-scale synthesis and library generation, the Peptide Coupling (EDCI/HOBt) route is vastly superior. It avoids the harsh, anhydrous conditions required for acyl chlorides and establishes a self-validating purification system where water-soluble byproducts are easily extracted.



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Synthetic workflow for **N-(4-chlorophenyl)pyridine-3-carboxamide** via EDCI/HOBt coupling.

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Experimental Protocols

Self-Validating Amidation Synthesis Protocol

This protocol utilizes EDCI and HOBt to couple nicotinic acid and 4-chloroaniline.

Step 1: Activation Dissolve 1.0 equivalent of nicotinic acid and 1.2 equivalents of HOBt (Hydroxybenzotriazole) in anhydrous DMF under an inert N2 atmosphere. Add 1.5 equivalents of EDCI (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and stir at 0°C for 30 minutes. Causality: Cooling to 0°C prevents the thermal degradation of the highly reactive HOBt-active ester intermediate.

Step 2: Amine Addition Add 1.1 equivalents of 4-chloroaniline followed by 2.0 equivalents of Triethylamine (Et3N). Allow the reaction to warm to room temperature and stir for 12 hours. Causality: Et3N acts as a non-nucleophilic base to neutralize the HCl salt of EDCI and keep the 4-chloroaniline in its reactive, unprotonated state.

Step 3: Self-Validating Workup Dilute the mixture with Ethyl Acetate and wash sequentially with 1M HCl, saturated NaHCO3, and brine. Validation Check: The 1M HCl wash removes unreacted 4-chloroaniline, while the NaHCO3 wash neutralizes and extracts unreacted nicotinic acid and the HOBt byproduct. The absence of UV-active starting materials in the organic layer via TLC (using 5% MeOH in DCM) validates the success of the extraction. Dry over MgSO4, filter, and concentrate in vacuo to yield the pure product.

High-Throughput Screening (HTS) for CXCR3 Antagonism (Calcium Flux Assay)

To evaluate the biological activity of synthesized derivatives, a real-time Calcium Flux Assay is employed.

Step 1: Cell Preparation Seed CHO cells stably transfected with human CXCR3 and Gα16 in a 384-well black, clear-bottom plate. Incubate overnight at 37°C.

Step 2: Dye Loading Incubate the cells with Fluo-4 AM (a calcium-sensitive fluorescent dye) for 45 minutes. Causality: Fluo-4 AM is cell-permeable. Once inside, intracellular esterases cleave the AM group, trapping the dye inside the cell. It exhibits a massive fluorescence increase upon binding Ca2+, providing a robust signal-to-noise ratio.

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Step 3: Compound Incubation Add the N-(4-chlorophenyl)nicotinamide derivative (dissolved in DMSO, final concentration <1%) and incubate for 15 minutes.

Step 4: Agonist Injection & Validation Inject CXCL10 (agonist) using an automated liquid handler and monitor fluorescence (Ex: 488 nm, Em: 525 nm). Validation Check: The baseline fluorescence must remain stable for 10 seconds prior to injection. A sharp peak in relative fluorescence units (RFU) within 20 seconds of injection in control wells validates the functional expression of the CXCR3 receptor. A dose-dependent decrease in this peak in compound-treated wells confirms target-specific antagonism.

References

- 3-Pyridinecarboxamide, N-(4-chlorophenyl)- | C12H9ClN2O | CID 295959, PubChem, [Link]
- Practical Syntheses of a CXCR3 Antagonist, The Journal of Organic Chemistry, [Link]
- WO2006012374A1 - Substituted aryl-amine derivatives and methods of use, Google P

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Sources

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